

Spectroscopic Data for Diethyl(vinyl)phosphine Remains Elusive in Public Domain

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Compound of Interest

Compound Name: Diethyl(vinyl)phosphine

Cat. No.: B088782

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A comprehensive search for nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for **diethyl(vinyl)phosphine**, a trivalent organophosphorus compound, has yielded limited publicly available information. Despite extensive queries of chemical databases and scientific literature, detailed experimental spectra and protocols for this specific molecule, also known as ethenyl(diethyl)phosphane (CAS 13652-21-6), are not readily accessible.

Researchers, scientists, and drug development professionals seeking detailed characterization of **diethyl(vinyl)phosphine** will find a notable gap in the public record. Searches frequently misidentify the target molecule and instead return data for the more common pentavalent compound, diethyl vinylphosphonate. This persistent ambiguity in search results highlights the challenges in sourcing detailed analytical data for less common chemical reagents.

While a definitive synthesis protocol from the Journal of the American Chemical Society (1980, 102 (25), pp 7578–7581) is cited in some chemical databases, access to the full text and the accompanying spectroscopic characterization data remains restricted. This lack of access to primary literature sources is a significant impediment to fulfilling the need for a detailed technical guide on this compound.

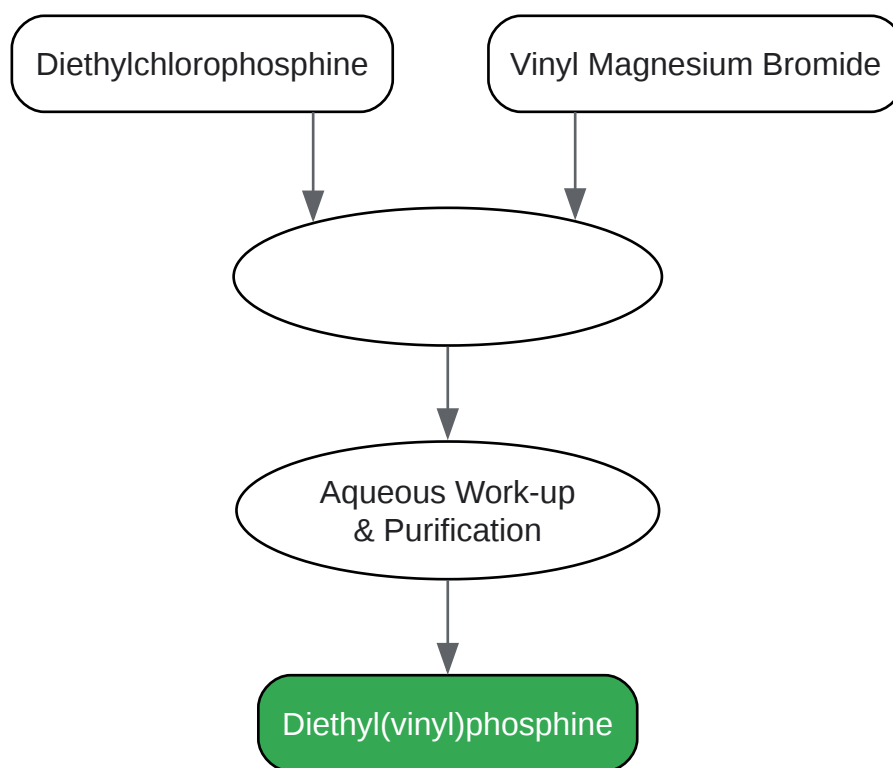
PubChem, a comprehensive database of chemical information, has an entry for **diethyl(vinyl)phosphine** (CID 15217592), which confirms its molecular structure and other identifiers. However, this entry does not currently contain any experimental or predicted spectroscopic data.

Given the absence of concrete ^1H , ^{13}C , and ^{31}P NMR data, as well as a definitive IR spectrum, it is not possible to compile the requested tables of quantitative data or provide detailed experimental methodologies for their acquisition. Furthermore, the request for diagrams of signaling pathways is not applicable to the technical chemical data sought.

Researchers requiring this information are advised to pursue direct acquisition of the cited literature or to perform their own analytical characterization of **diethyl(vinyl)phosphine** upon synthesis. The synthesis, as referenced in available chemical supplier information, is noted to proceed via the reaction of diethylchlorophosphine with vinyl magnesium bromide.

Synthesis Workflow Overview

Based on general organophosphorus chemistry principles and the limited available information, a probable synthetic workflow is outlined below. Please note, this is a generalized representation and not based on a specific cited experimental protocol.



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Caption: Generalized workflow for the synthesis of **Diethyl(vinyl)phosphine**.

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